

# Pentafluoroethyl Ethyl Ketone: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Pentafluoroethyl ethyl ketone

CAS No.: 378-72-3

Cat. No.: B1346364

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## Introduction: The Significance of Fluorinated Ketones

**Pentafluoroethyl ethyl ketone** (CAS No. 378-72-3) belongs to the class of fluorinated ketones, which are characterized by the presence of a carbonyl group and fluorine atoms.<sup>[1]</sup> The introduction of fluorine into organic molecules can dramatically alter their physical, chemical, and biological properties. These alterations, including increased thermal stability, lipophilicity, and metabolic resistance, make fluorinated compounds valuable in fields ranging from materials science to medicinal chemistry. Understanding the precise molecular structure and weight of these compounds is a foundational requirement for their application and for the prediction of their behavior in complex systems.

## Molecular Structure and Conformation

The defining feature of **pentafluoroethyl ethyl ketone** is its arrangement of a five-carbon backbone, incorporating a ketone functional group and a highly fluorinated ethyl substituent.

## Chemical Formula and Connectivity

The molecular formula for **pentafluoroethyl ethyl ketone** is  $C_5H_5F_5O$ .<sup>[2][3][4]</sup> The structure consists of an ethyl group ( $-CH_2CH_3$ ) and a pentafluoroethyl group ( $-CF_2CF_3$ ) bonded to the carbonyl carbon. The systematic IUPAC name for this compound is 1,1,1,2,2-pentafluoropentan-3-one.<sup>[1][4]</sup>

The connectivity of the atoms can be represented by the following simplified line-angle formula:

This linear representation, however, does not fully capture the three-dimensional nature of the molecule, which is governed by the principles of VSEPR theory. The carbonyl carbon exhibits trigonal planar geometry, while the adjacent carbons in the ethyl and pentafluoroethyl groups are tetrahedral.

## Visualization of the Molecular Structure

To provide a clearer understanding of the spatial arrangement of atoms, the following diagram illustrates the molecular structure of **pentafluoroethyl ethyl ketone**.

Caption: 2D Molecular Structure of **Pentafluoroethyl Ethyl Ketone**.

## Molecular Weight and Its Determination

The molecular weight of a compound is a critical parameter, influencing its physical properties and stoichiometric relationships in chemical reactions.

## Calculated Molecular Weight

The molecular weight of **pentafluoroethyl ethyl ketone** can be calculated from its molecular formula,  $C_5H_5F_5O$ , and the atomic weights of its constituent elements.

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	5	12.011	60.055
Hydrogen	H	5	1.008	5.040
Fluorine	F	5	18.998	94.990
Oxygen	O	1	15.999	15.999
Total				176.084

Based on these calculations, the molecular weight of **pentafluoroethyl ethyl ketone** is approximately 176.08 g/mol .<sup>[2][3][4]</sup> This value is consistent across multiple chemical databases and supplier specifications.<sup>[1][5]</sup>

## Experimental Verification of Molecular Weight

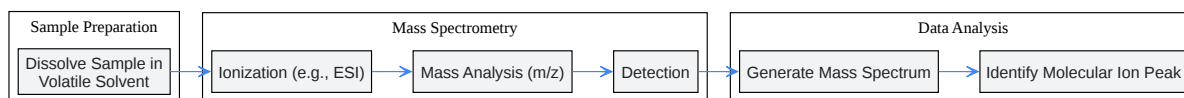
While the calculated molecular weight provides a theoretical value, experimental techniques are employed for its confirmation. The primary method for determining the molecular weight of a pure compound with high accuracy and precision is mass spectrometry.

### Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

- **Sample Preparation:** A dilute solution of **pentafluoroethyl ethyl ketone** is prepared in a suitable volatile solvent, such as acetonitrile or methanol.
- **Ionization:** The sample is introduced into the mass spectrometer, where it is ionized. Electron ionization (EI) or a softer ionization technique like electrospray ionization (ESI) can be used.
- **Mass Analysis:** The ionized molecules are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ .
- **Data Interpretation:** The molecular ion peak ( $[M]^+$  or  $[M+H]^+$ ) in the mass spectrum will correspond to the molecular weight of the compound. For **pentafluoroethyl ethyl ketone**, a

prominent peak would be expected at an  $m/z$  value of approximately 176.

The following workflow diagram illustrates the process of molecular weight determination.



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Caption: Workflow for Molecular Weight Determination via Mass Spectrometry.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **pentafluoroethyl ethyl ketone** is presented in the table below.

Property	Value	Source
CAS Number	378-72-3	[2][3][5]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> F <sub>5</sub> O	[2][3][4]
Molecular Weight	176.08 g/mol	[2][3][4]
Boiling Point	61-62 °C at 740 torr	[5][6]
Density	1.554 g/mL	[5][6]
Refractive Index	1.3905	[5][6]
SMILES	<chem>CCC(=O)C(F)(F)C(F)(F)F</chem>	[2]

The high density of this compound is a direct consequence of the presence of five heavy fluorine atoms in its structure.

## Conclusion

This technical guide has provided a detailed examination of the molecular structure and weight of **pentafluoroethyl ethyl ketone**. A thorough understanding of these fundamental properties is paramount for researchers and scientists engaged in the development of new materials and therapeutic agents. The unique characteristics imparted by the pentafluoroethyl group make this and related fluorinated ketones a promising area for future research and application.

## References

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